

# Safety and handling of 5-(4-bromophenyl)-6-hydroxypyrimidin-4(1H)-one

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## Compound of Interest

Compound Name: 5-(4-bromophenyl)-6-hydroxypyrimidin-4(1H)-one

Cat. No.: B1523913

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An In-depth Technical Guide to the Safe Handling and Use of **5-(4-bromophenyl)-6-hydroxypyrimidin-4(1H)-one**

## Introduction

**5-(4-bromophenyl)-6-hydroxypyrimidin-4(1H)-one** is a heterocyclic organic compound with potential applications in medicinal chemistry and drug development.<sup>[1][2]</sup> As with any novel or specialized chemical, a thorough understanding of its potential hazards and the implementation of rigorous safety protocols are paramount for protecting researchers and ensuring the integrity of experimental work. Pyrimidinone derivatives are known to possess a wide range of biological activities, suggesting that this class of compounds, including **5-(4-bromophenyl)-6-hydroxypyrimidin-4(1H)-one**, should be handled as potentially potent and biologically active.<sup>[2][3]</sup>

This guide provides a comprehensive overview of the known hazards, recommended handling procedures, exposure controls, and emergency responses tailored for laboratory personnel working with this compound. The protocols described herein are designed to foster a self-validating system of safety, where procedural steps inherently minimize risk and confirm safe practice.

## Hazard Identification and Risk Assessment

The primary documented hazard for **5-(4-bromophenyl)-6-hydroxypyrimidin-4(1H)-one** is acute oral toxicity.[4] However, due to its physical form as a powder and the known hazards of structurally related compounds, a cautious approach assuming potential for harm via other exposure routes is scientifically prudent.

## GHS Classification

The Globally Harmonized System (GHS) classification for this compound is based on its known toxicity profile.

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed[4]	

## Toxicological Profile (Inferred and Documented)

- **Oral Toxicity:** The compound is classified as harmful if swallowed (H302). Ingestion can lead to adverse health effects and medical attention should be sought immediately.
- **Dermal and Eye Irritation:** While specific data is unavailable for this compound, related bromophenyl compounds, such as 4-Bromophenylhydrazine hydrochloride, are known to cause severe skin burns and eye damage.[5] Therefore, it is critical to assume **5-(4-bromophenyl)-6-hydroxypyrimidin-4(1H)-one** may be a skin and eye irritant or corrosive. Direct contact must be avoided.
- **Inhalation Toxicity:** As a "white to light-yellow powder or crystals", the compound can become airborne, posing an inhalation risk. The toxicological properties have not been fully investigated[5], but fine chemical dusts can cause respiratory irritation. For related compounds, inhalation may be harmful.[5]
- **Long-Term Exposure:** The effects of chronic exposure have not been determined. Organobromine compounds as a class can present complex health and environmental impacts.[6] Studies on some brominated phenols have identified liver and kidney toxicity as critical effects in animal studies.[7][8] Given its potential as a biologically active molecule, all measures should be taken to minimize exposure.

## Physicochemical Properties

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>7</sub> BrN <sub>2</sub> O <sub>2</sub>	[4][9]
Molecular Weight	267.08 g/mol	[4][9][10]
Appearance	White to light-yellow powder or crystals	
Storage	2-8°C, sealed, dry environment	[4][11]

## Exposure Controls & Personal Protective Equipment (PPE)

A multi-layered approach combining engineering controls and robust PPE is essential for safe handling. The causality behind these choices is to create redundant barriers between the researcher and the chemical.

### Engineering Controls

- **Primary Control (Fume Hood):** All manipulations of the solid compound (e.g., weighing, transferring, preparing solutions) must be performed inside a certified chemical fume hood. This is the most critical engineering control to prevent inhalation of airborne powder and contain potential spills.
- **Ventilation:** Ensure the laboratory is well-ventilated to dilute any fugitive emissions that might escape primary containment.
- **Safety Equipment:** An eyewash station and safety shower must be readily accessible and tested regularly.

### Personal Protective Equipment (PPE)

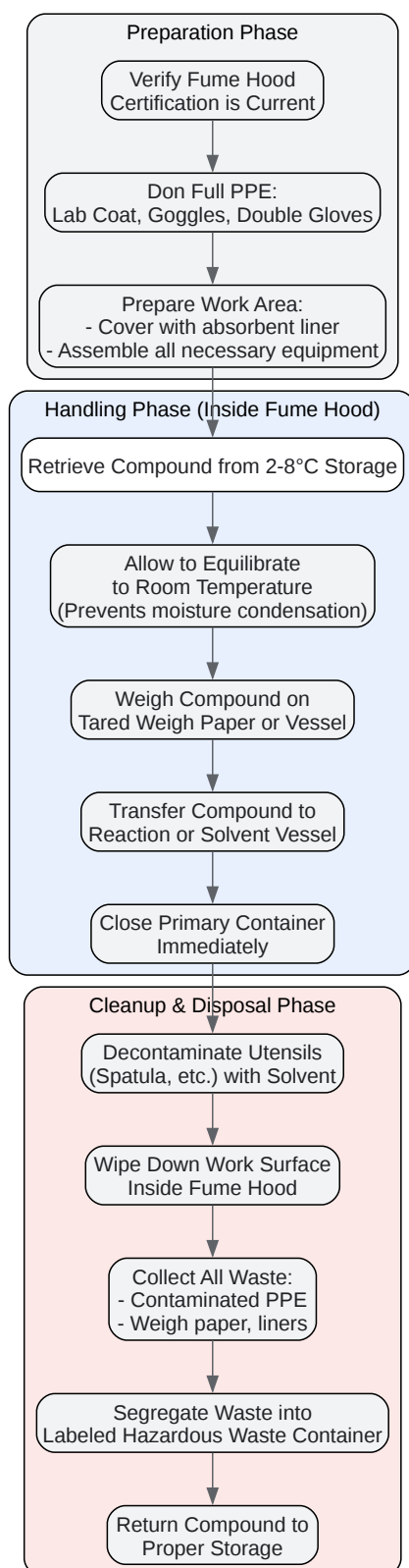
- **Hand Protection:** Wear nitrile gloves at all times. Nitrile provides good resistance to a broad range of chemicals. Double-gloving is recommended when handling the pure solid or concentrated solutions to protect against accidental tears and facilitate safe de-gloving.

- **Eye Protection:** Chemical safety goggles that provide a full seal around the eyes are mandatory. Standard safety glasses do not offer sufficient protection against fine powders or splashes.
- **Body Protection:** A full-length laboratory coat, buttoned completely, is required.
- **Respiratory Protection:** If there is any risk of the powder becoming airborne outside of a fume hood (e.g., during a large spill cleanup), a NIOSH-approved respirator with a particulate filter (N95 or higher) is necessary.

## Safe Handling, Storage, and Disposal Workflow

The following workflow is designed as a self-validating system. Adherence to the sequence ensures that risks are systematically addressed at each stage of the process.

### Safe Handling Workflow Diagram



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Caption: Workflow for the safe handling of **5-(4-bromophenyl)-6-hydroxypyrimidin-4(1H)-one**.

## Step-by-Step Handling Protocol

- **Preparation:** Before retrieving the compound, ensure your fume hood is operational and you are wearing all required PPE. Prepare the work surface by laying down a disposable absorbent liner.
- **Equilibration:** Retrieve the container from its 2-8°C storage.<sup>[4][11]</sup> Allow the sealed container to warm to room temperature before opening to prevent water condensation onto the hygroscopic powder.
- **Weighing:** Use a micro-spatula to carefully transfer small amounts of the powder onto a tared weigh paper or directly into a suitable vessel on an analytical balance located inside the fume hood. Avoid creating dust clouds.
- **Dissolution:** If preparing a solution, add the solvent to the vessel containing the weighed powder slowly. Do not add powder to the solvent, as this is more likely to generate dust.
- **Cleanup:** Immediately after handling, wipe down the spatula and any surfaces with a solvent-dampened cloth. Dispose of all contaminated materials (weigh paper, liner, gloves) into a designated solid hazardous waste container.

## Storage and Stability

- **Storage Conditions:** Store the compound in a tightly sealed container in a refrigerator at 2-8°C.<sup>[4][11][12]</sup> The storage area should be dry and away from moisture.<sup>[9]</sup>
- **Incompatibilities:** Avoid contact with strong oxidizing agents and strong bases.<sup>[5]</sup> The compound may undergo hazardous reactions when mixed with these materials.

## Waste Disposal

All waste, including the pure compound, contaminated materials (e.g., gloves, weigh paper, pipette tips), and solutions, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this material down the drain or in regular trash.

## Emergency Procedures

Immediate and correct response is critical in the event of an exposure or spill.

### First Aid Measures

- If Swallowed (H302 Hazard): Rinse mouth with water. Do NOT induce vomiting.[5] Seek immediate medical attention and show the Safety Data Sheet (SDS) or container label to the medical professional.[5]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Skin Contact: Remove all contaminated clothing immediately. Wash the affected skin area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.
- Inhalation: Move the affected person to fresh air at once. If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration. Seek immediate medical attention.

### Spill Response Protocol

- Evacuate: Alert others in the area and evacuate the immediate vicinity of the spill.
- Contain: If the spill is small and contained within a fume hood, proceed with cleanup. If the spill is large or outside of a fume hood, evacuate the lab and contact your institution's environmental health and safety (EHS) office.
- PPE: Don appropriate PPE, including double nitrile gloves, safety goggles, and a lab coat. For large spills, respiratory protection may be necessary.
- Cleanup (Solid Spill): Gently cover the spill with an absorbent material like vermiculite or sand to prevent the powder from becoming airborne. Carefully sweep the material into a labeled hazardous waste container. Do not use a dry sweeping method that creates dust.

- Decontamination: Clean the spill area with a cloth dampened with a suitable solvent (e.g., ethanol or isopropanol), followed by soap and water.
- Disposal: Dispose of all cleanup materials as hazardous waste.

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